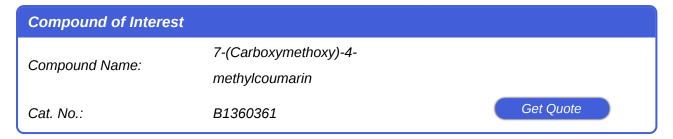


Application Note and Protocol: Preparation of 7-(Carboxymethoxy)-4-methylcoumarin Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-(Carboxymethoxy)-4-methylcoumarin (C12H10O5) is a fluorescent derivative of coumarin, a class of compounds widely utilized in biomedical research.[1][2] Its chemical structure features a carboxymethoxy group, which makes it a valuable reagent for chemical synthesis and for the preparation of photosensitive polymers.[3][4] Coumarin derivatives are frequently employed as fluorescent probes and labels for detecting enzyme activities, analyzing glycoproteins, and in various imaging applications.[1][2] Furthermore, substituted 4-methylcoumarins have been investigated for their potential antimicrobial and anticancer activities.[5][6]

The proper preparation of a concentrated stock solution is a critical first step for ensuring accuracy and reproducibility in experiments utilizing this compound. Due to its limited solubility in aqueous solutions, a stock solution is typically prepared in an organic solvent. This document provides a detailed protocol for the preparation, storage, and handling of a **7-** (Carboxymethoxy)-4-methylcoumarin stock solution.

Physicochemical Properties



A summary of the key properties of **7-(Carboxymethoxy)-4-methylcoumarin** is presented in the table below for easy reference. These values are essential for accurate solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C12H10O5	[3]
Molecular Weight	234.20 g/mol	[3]
CAS Number	64700-15-8	[3]
Appearance	Solid	[4]
Melting Point	206-208 °C	[4]
Purity (Typical)	≥97%	[4]
Synonyms	2-(4-Methyl-2-oxochromen-7-yl)oxyacetic acid, [(4-Methyl-2-oxo-2H-chromen-7-yl)oxy]acetic acid	

Application Notes Solubility

Based on its chemical structure and data from related coumarin compounds, **7- (Carboxymethoxy)-4-methylcoumarin** is expected to have poor solubility in water.[7] However, it is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).[1][8] The presence of a carboxylic acid group suggests that its solubility in aqueous media will be pH-dependent, with increased solubility at neutral to alkaline pH where the carboxyl group is deprotonated. For most applications, preparing a concentrated stock in an organic solvent is the recommended approach.[7]

Recommended Solvents

- Primary: Anhydrous Dimethyl Sulfoxide (DMSO)
- Secondary: N,N-Dimethylformamide (DMF)



When using DMSO, it is advisable to use a fresh, anhydrous grade, as absorbed moisture can reduce the solubility of some compounds.[1]

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound and its solutions.

- Solid Compound: Store at room temperature, protected from light and moisture.
- Stock Solution: Aliquot the stock solution into small, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[7][9] Store the aliquots in tightly sealed vials at -20°C or -80°C, protected from light.[7][9] When stored correctly, stock solutions are generally stable for at least one month at -20°C and up to six months at -80°C.[7][9]

Experimental Protocols Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications.

Materials:

- **7-(Carboxymethoxy)-4-methylcoumarin** (MW = 234.20 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber vials
- Calibrated pipettes and sterile tips

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)



Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Safety First: Wear appropriate PPE. Handle 7-(Carboxymethoxy)-4-methylcoumarin in a well-ventilated area or a chemical fume hood.
- Calculation: To prepare 1 mL of a 10 mM stock solution, calculate the required mass:
 - Mass (mg) = Molarity (mM) × Volume (mL) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mM × 1 mL × 234.20 g/mol / 1000 = 2.34 mg
- Weighing: Accurately weigh 2.34 mg of 7-(Carboxymethoxy)-4-methylcoumarin powder and place it into a clean, appropriately labeled vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the vial in an ultrasonic water bath to aid dissolution.
 [7]
- Verification: Visually inspect the solution against a light source to ensure that no solid particles remain and the solution is clear.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes.[7][9] Label each aliquot clearly and store at -20°C or -80°C, protected from light.[9]

Protocol for Preparing a Working Solution

The concentrated stock solution must be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium for the specific experiment.

Procedure:

 Thaw: Remove one aliquot of the 10 mM stock solution from the freezer and allow it to thaw completely at room temperature.

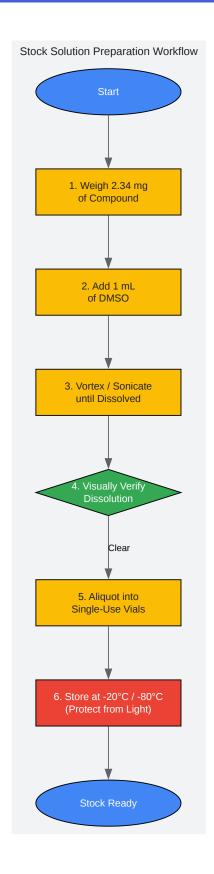


- Dilution: Dilute the stock solution into the desired aqueous buffer (e.g., PBS, Tris buffer, cell culture medium). For example, to prepare 1 mL of a 10 μM working solution:
 - \circ Add 1 μ L of the 10 mM stock solution to 999 μ L of the aqueous buffer.
- Mixing: Mix thoroughly by gentle vortexing or by pipetting up and down.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for best results. Do not store diluted aqueous solutions for extended periods.

Visualized Workflows

The following diagrams illustrate the key processes described in this application note.

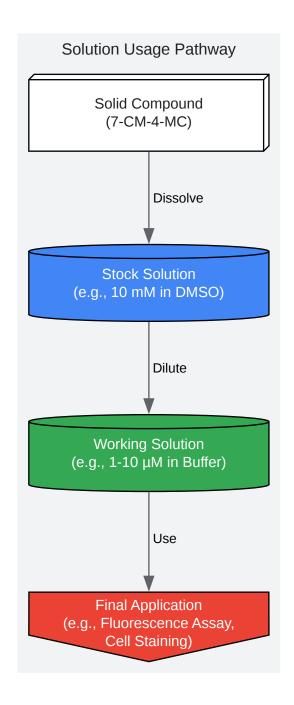




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Caption: Workflow for preparing a 10 mM stock solution.





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Caption: Logical relationship from solid compound to final application.

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